

SLF1081851 hydrochloride solubility in DMSO and ethanol

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Compound of Interest

Compound Name: SLF1081851 hydrochloride

Cat. No.: B15572261

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Technical Support Center: SLF1081851 Hydrochloride

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and handling of **SLF1081851 hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is the exact solubility of **SLF1081851 hydrochloride** in DMSO and ethanol?

A1: Specific quantitative solubility data (e.g., in mg/mL or mM) for **SLF1081851 hydrochloride** in 100% DMSO or 100% ethanol is not readily available in published literature. However, an in vivo formulation protocol indicates that a stock solution of 10 mg/mL can be prepared in ethanol, which is then used for further dilutions. For DMSO, while not explicitly quantified, it is a powerful solvent for many small organic molecules, and some level of solubility is expected. It is recommended to perform small-scale solubility tests to determine the optimal concentration for your specific experimental needs.

Q2: I am having trouble dissolving **SLF1081851 hydrochloride**. What can I do?

A2: If you are experiencing difficulty dissolving the compound, consider the following troubleshooting steps:

- **Sonication:** Use a bath sonicator to increase the dispersion and dissolution of the compound.
- **Vortexing:** Vigorous vortexing can aid in the dissolution process.
- **Warming:** Gently warm the solution to 37°C. Be cautious, as excessive heat may degrade the compound.
- **Incremental Solvent Addition:** Start with a small amount of solvent and add the compound, then gradually add more solvent while vortexing until the desired concentration is reached or solubility is maximized.

Q3: Is **SLF1081851 hydrochloride** stable in solution?

A3: Stock solutions of **SLF1081851 hydrochloride** are stable for short-term storage. For long-term storage, it is recommended to aliquot the stock solution into single-use vials and store them at -20°C or -80°C to avoid repeated freeze-thaw cycles, which can lead to degradation. Protect solutions from light.

Q4: Can I use solvents other than DMSO or ethanol?

A4: **SLF1081851 hydrochloride** is reported to be slightly soluble in acetonitrile and water. The choice of solvent will depend on the requirements of your specific assay. Always ensure the solvent is compatible with your experimental system (e.g., cell culture, in vivo models) and that the final concentration of the solvent is not toxic to the system.

Solubility Data

While precise solubility values are not published, the following table summarizes the available information.

Solvent	Reported Solubility	Notes
DMSO	Data not available. Expected to be soluble.	Recommended for preparing high-concentration stock solutions for in vitro assays.
Ethanol	A 10 mg/mL stock solution is possible.	Used in protocols for in vivo formulations.
Acetonitrile	Slightly soluble. [1]	
Water	Slightly soluble. [1]	As a hydrochloride salt, it may have some aqueous solubility, but it is limited.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **SLF1081851 hydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Bath sonicator (optional)

Procedure:

- Calculate the required mass: The molecular weight of **SLF1081851 hydrochloride** is approximately 379.97 g/mol . To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 379.97 \text{ g/mol} \times 1000 \text{ mg/g} = 3.8 \text{ mg}$
- Weigh the compound: Carefully weigh out 3.8 mg of **SLF1081851 hydrochloride** and place it in a sterile vial.

- Add DMSO: Add 1 mL of anhydrous DMSO to the vial.
- Dissolve the compound:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the vial in a water bath for 5-10 minutes.
 - Gentle warming to 37°C can also be applied if necessary.
- Storage: Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes and store at -20°C or -80°C.

Protocol for Preparing an In Vivo Formulation

This protocol is adapted from a published method and yields a clear solution of ≥ 1 mg/mL.[2]

Materials:

- **SLF1081851 hydrochloride**
- 100% Ethanol
- PEG300
- Tween-80
- Saline (0.9% NaCl)

Procedure:

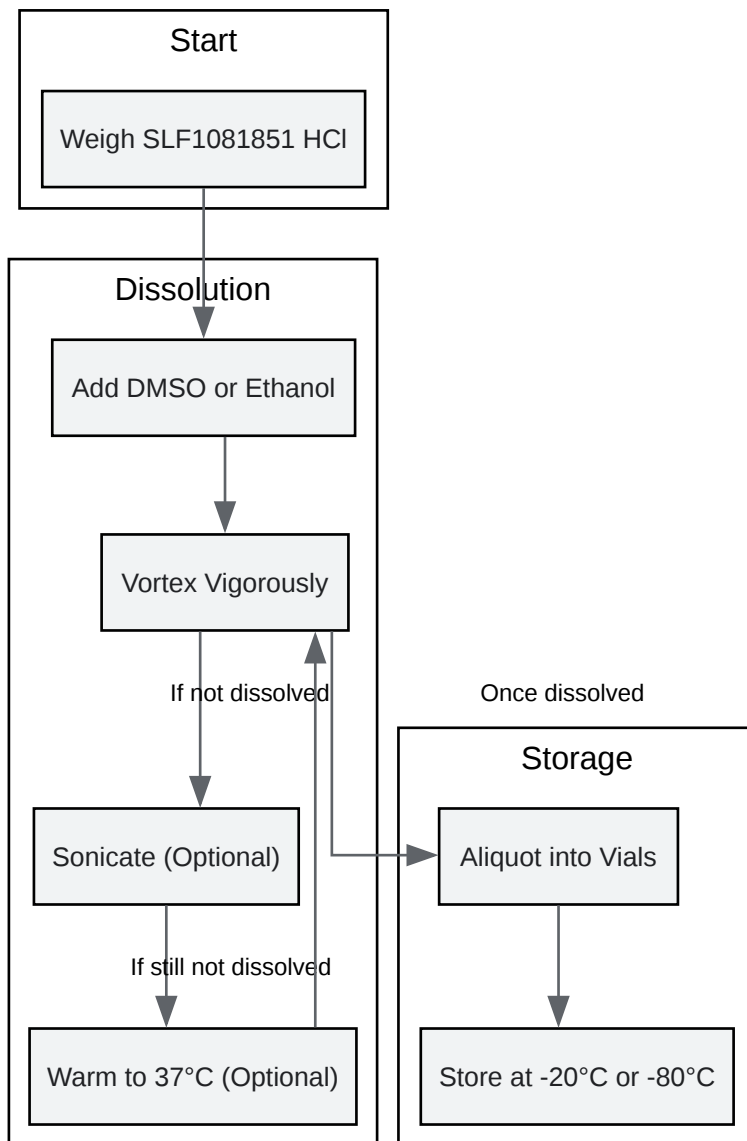
- Prepare a 10 mg/mL stock in Ethanol: Dissolve **SLF1081851 hydrochloride** in 100% ethanol to a final concentration of 10 mg/mL. Use vortexing and sonication if needed.
- Prepare the vehicle mixture: For a 1 mL final working solution, in a sterile tube, combine:
 - 400 μ L PEG300
 - 50 μ L Tween-80

- Mix the components:
 - Add 100 μ L of the 10 mg/mL ethanol stock solution to the PEG300/Tween-80 mixture. Mix thoroughly by vortexing.
 - Add 450 μ L of saline to the mixture.
- Final Solution: Vortex the final solution until it is clear and homogenous. This will result in a 1 mg/mL working solution of **SLF1081851 hydrochloride**.

Visualizations

Experimental Workflow for Stock Solution Preparation

Workflow for SLF1081851 Hydrochloride Stock Preparation

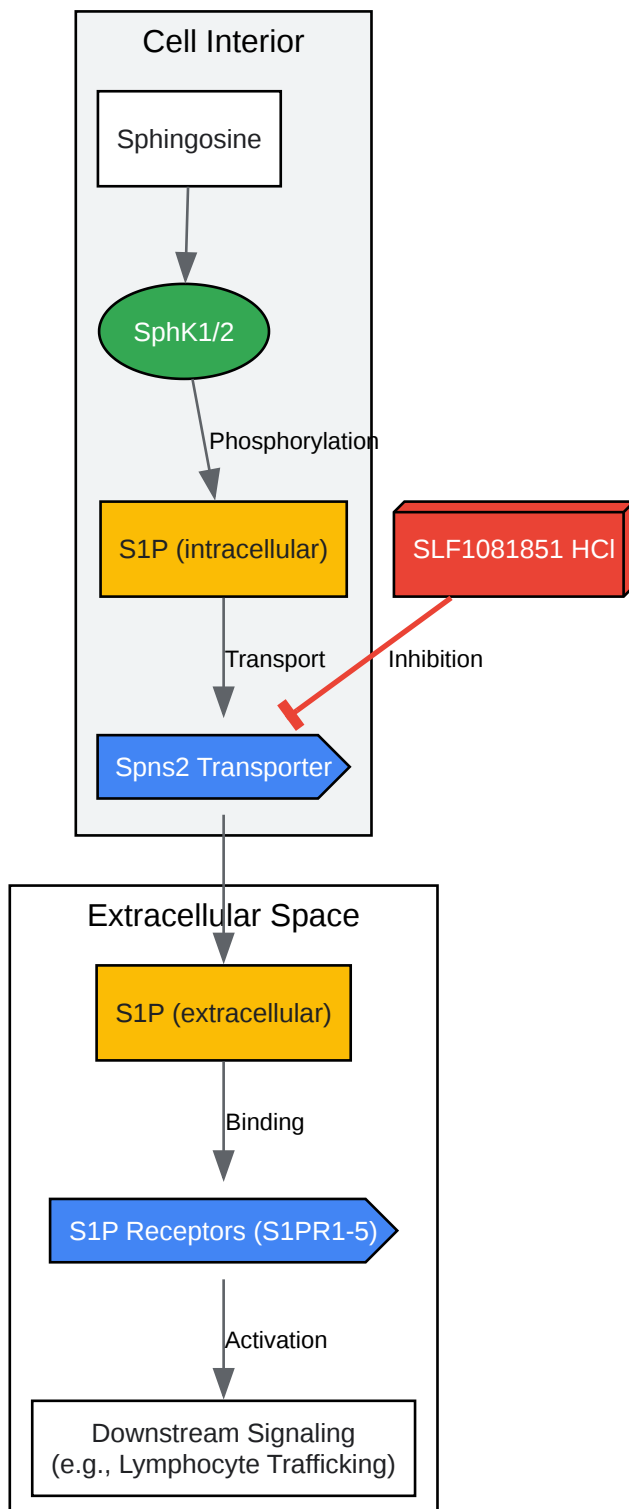


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Caption: A flowchart outlining the key steps for preparing a stock solution of **SLF1081851 hydrochloride**.

SLF1081851 Signaling Pathway Inhibition

Mechanism of SLF1081851 Hydrochloride Action

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Caption: Diagram illustrating the inhibition of the Spns2 transporter by SLF1081851, blocking S1P export.

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References

- 1. What are SPNS2 inhibitors and how do they work? [synapse.patsnap.com]
- 2. Structural and functional insights into Spns2-mediated transport of sphingosine-1-phosphate - PMC [pmc.ncbi.nlm.nih.gov]
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